

An In-depth Technical Guide to Potassium Ionophore III

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Compound of Interest

Compound Name: Potassium ionophore III

Cat. No.: B1599003

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Potassium Ionophore III, also known by its synonym 2-Dodecyl-2-methyl-1,3-propanediyl bis[N-[5'-nitro(benzo-15-crown-5)-4'-yl]carbamate] or BME 44, is a highly selective ionophore used extensively in the development of potassium-selective sensors.^{[1][2]} Its primary application lies in the formulation of ion-selective electrodes (ISEs), particularly for measuring potassium ion (K⁺) concentrations in biological fluids like blood, plasma, and urine.^{[1][3][4][5]} This guide provides a comprehensive overview of its chemical structure, mechanism of action, performance data, and experimental protocols for its use.

Chemical Structure and Properties

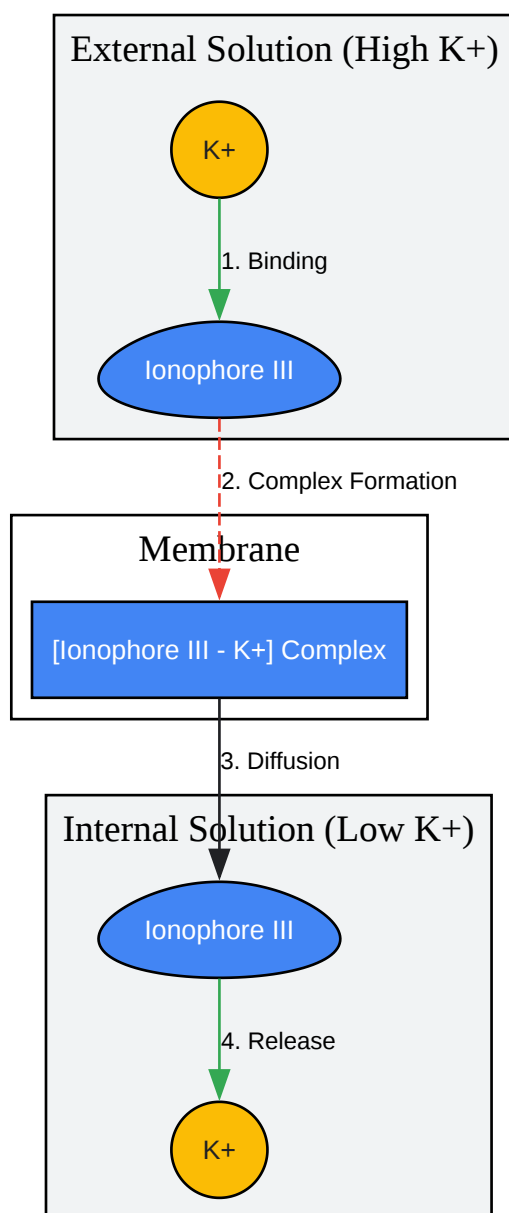
Potassium Ionophore III is a synthetic, lipophilic molecule featuring two benzo-15-crown-5 ether units.^[1] This bis-crown ether structure is fundamental to its high affinity and selectivity for potassium ions. The molecule's hydrophobic exterior allows it to be easily embedded within polymeric membranes, such as those made of poly(vinyl chloride) (PVC), which are commonly used in ISEs.^{[1][4][6]}

Key Identifiers and Properties:

Property	Value
IUPAC Name	2-Dodecyl-2-methyl-1,3-propanediyl bis[N-[5'-nitro(benzo-15-crown-5)-4'-yl]carbamate][1]
Synonym	BME 44[1]
CAS Number	99348-39-7[1]
Molecular Formula	C ₄₆ H ₇₀ N ₄ O ₁₈ [1]
Molecular Weight	967.06 g/mol [1]
Appearance	Yellow powder[3]
Solubility	Soluble in chloroform[3]

Mechanism of Action

Potassium Ionophore III functions as a "carrier ionophore".[2][7] These are lipid-soluble molecules that bind to a specific ion, shield its charge, and transport it across a hydrophobic barrier, such as a biological membrane or a PVC membrane in an electrode.[7] The core mechanism involves the hydrophilic center of the crown ether cavities reversibly binding a potassium ion.[7] The hydrophobic exterior of the ionophore-ion complex then facilitates its diffusion across the lipidic membrane. This selective transport generates a potential difference across the membrane that is proportional to the concentration of potassium ions, which is the principle behind its use in potentiometric sensors.



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Caption: Mechanism of **Potassium Ionophore III**-mediated K⁺ transport.

Quantitative Performance Data

The efficacy of an ionophore is primarily determined by its selectivity for the target ion over other interfering ions. This is quantified by the potentiometric selectivity coefficient (K_{pot}). A smaller value indicates greater selectivity.[8]

Table 1: Potentiometric Selectivity Coefficients (logKpot K+,M)

The following table summarizes the selectivity of **Potassium Ionophore III**-based electrodes for potassium (K+) over various other cations. The data is derived from membranes used for assaying K+ in diluted biological fluids.[\[5\]](#)

Interfering Ion (M)	logKpot Value
Sodium (Na+)	-3.08 [5]
Lithium (Li+)	-3.14 [5]
Calcium (Ca ²⁺)	-3.80 [5]
Magnesium (Mg ²⁺)	-3.92 [5]

Data obtained by the separate solution method (0.01 M solutions of chlorides).[\[5\]](#)

Experimental Protocols

The performance of **Potassium Ionophore III** is highly dependent on the composition of the ion-selective membrane in which it is embedded. Below are established protocols for preparing PVC membranes for specific applications.

Protocol 1: Membrane for K+ Assay in Diluted Urine, Blood, Plasma, or Serum[\[5\]](#)

This composition is recommended for creating solvent polymeric membrane electrodes for analyzing diluted biological samples.

Table 2: Recommended Membrane Composition (Diluted Samples)

Component	Chemical Name	Supplier Cat. No.	Weight %
Ionophore	Potassium ionophore III	60397	2.40% [5]
Plasticizer	Bis(1-butylpentyl)adipate	02150	60.70% [5]
Polymer	Poly(vinyl chloride), high M.W.	81392	36.40% [5]
Additive	Potassium tetrakis(4-chlorophenyl)borate	60591	0.50% [5]

Protocol 2: Membrane for K⁺ Assay in Undiluted Urine, Blood, Plasma, or Serum[\[5\]](#)

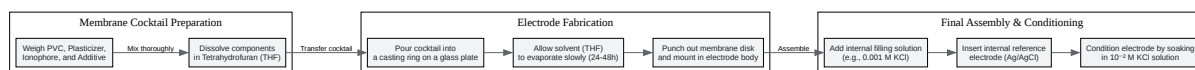
For direct measurement in undiluted biological fluids, a different membrane composition is recommended to ensure stability and accurate response.

Table 3: Recommended Membrane Composition (Undiluted Samples)

Component	Chemical Name	Supplier Cat. No.	Weight %
Ionophore	Potassium ionophore III	60397	2.00% [5]
Plasticizer	2-Nitrophenyl octyl ether	73732	66.10% [5]
Polymer	Poly(vinyl chloride), high M.W.	81392	33.00% [5]
Additive	Potassium tetrakis(4-chlorophenyl)borate	60591	0.20% [5]

Workflow for Ion-Selective Electrode (ISE) Preparation

The following diagram illustrates the general workflow for fabricating a potassium-selective electrode using one of the membrane compositions described above.



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Caption: General workflow for preparing a K⁺-selective PVC membrane electrode.

Applications

The high selectivity and lipophilicity of **Potassium Ionophore III** make it an ideal candidate for a variety of sensing applications.^[2]

- **Clinical Diagnostics:** Its primary use is in ISEs for the routine measurement of potassium levels in bodily fluids, which is critical for monitoring patient health.^{[3][4]}
- **Food Analysis:** It has been incorporated into potentiometric "electric tongues" for food quality assessment.^{[1][4][6]}
- **Biochemical Research:** The ionophore is used to study the transport of potassium ions across cellular membranes and to investigate the role of potassium in various biological processes, such as enzyme activity and cell metabolism.^{[3][9]}
- **Wearable and Implantable Sensors:** Recent research has focused on covalently attaching derivatives of BME-44 to silicone matrices to create biocompatible, plasticizer-free sensors with reduced component leaching, suitable for wearable and implantable devices.^[10]

In summary, **Potassium Ionophore III** is a well-characterized and highly effective molecule for the selective detection of potassium ions. Its robust performance, particularly in complex biological matrices, has solidified its role as a critical component in modern analytical and diagnostic technologies.

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